

A Technical Guide to 3-Ethoxypropylamine: Physicochemical Properties and Experimental Characterization

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Compound of Interest

Compound Name: *3-Ethoxypropylamine*

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This technical guide provides an in-depth overview of the core physicochemical properties of **3-Ethoxypropylamine**, a versatile primary amine used as an intermediate in the synthesis of various organic compounds, including dyes.^{[1][2]} This document outlines its molecular weight and density, and provides detailed experimental protocols for their determination, ensuring accurate and reproducible results in a laboratory setting.

Core Physicochemical Data

The fundamental physicochemical properties of **3-Ethoxypropylamine** are summarized in the table below for easy reference.

Property	Value	Source
Molecular Weight	103.16 g/mol	[3] [4] [5]
Density	0.861 g/mL at 25 °C	[3] [6]
Linear Formula	<chem>C2H5O(CH2)3NH2</chem>	[3]
CAS Number	6291-85-6	[3]
Boiling Point	136-138 °C	[3] [6]
Appearance	Clear, colorless liquid	[1]

Experimental Protocols for Property Determination

Accurate characterization of **3-Ethoxypropylamine** is critical for its application in research and development. The following sections detail standard laboratory procedures for determining its molecular weight and density.

Determination of Molecular Weight via the Dumas Method

For a volatile liquid such as **3-Ethoxypropylamine**, the Dumas method is a classical and reliable technique for determining its molecular weight.[\[7\]](#) The method relies on the ideal gas law ($PV=nRT$) to determine the number of moles of a vaporized sample.[\[7\]](#)

Methodology:

- Preparation: A clean, dry flask of a known volume is sealed with a foil cap pierced with a small hole. The mass of the empty flask, foil, and a rubber band is accurately measured.
- Sample Introduction: A small amount (a few milliliters) of **3-Ethoxypropylamine** is introduced into the flask.
- Vaporization: The flask is heated in a boiling water bath, causing the **3-Ethoxypropylamine** to vaporize and expel the air from the flask. The excess vapor escapes through the pinhole.

- Condensation: Once all the liquid has vaporized, the flask is removed from the water bath and allowed to cool to room temperature. The vapor inside condenses back into a liquid. The outside of the flask should be carefully dried.[7]
- Final Mass Measurement: The flask, now containing the condensed **3-Ethoxypropylamine**, is reweighed. The mass of the vapor is determined by subtracting the initial mass of the empty flask assembly.
- Volume Determination: The volume of the flask is determined by filling it with water and then measuring the volume of the water.[7]
- Calculation: The molecular weight (M) is calculated using the rearranged ideal gas law equation: $M = (mRT) / (PV)$, where 'm' is the mass of the vapor, 'R' is the ideal gas constant, 'T' is the temperature of the boiling water bath in Kelvin, 'P' is the atmospheric pressure, and 'V' is the volume of the flask.[8]

Determination of Density using a Pycnometer

A pycnometer, a flask with a precisely known volume, provides a highly accurate method for determining the density of a liquid.[9]

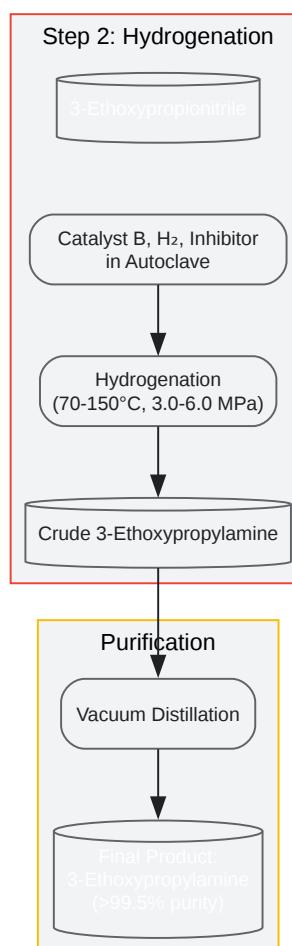
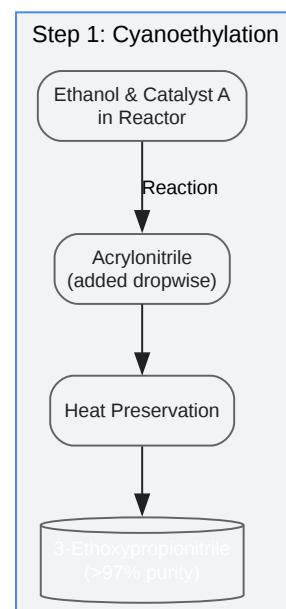
Methodology:

- Initial Weighing: A clean and dry pycnometer is weighed accurately.
- Sample Filling: The pycnometer is filled with **3-Ethoxypropylamine**, ensuring no air bubbles are present. The stopper is inserted, and any excess liquid is carefully wiped from the exterior.
- Second Weighing: The filled pycnometer is weighed. The mass of the **3-Ethoxypropylamine** is the difference between this mass and the mass of the empty pycnometer.
- Volume Calibration: The same procedure is repeated with a reference liquid of known density, typically deionized water, at a specific temperature. This allows for the precise calibration of the pycnometer's volume.

- Density Calculation: The density of **3-Ethoxypropylamine** is calculated by dividing the mass of the amine by the calibrated volume of the pycnometer.

Synthesis Workflow of **3-Ethoxypropylamine**

The industrial preparation of **3-Ethoxypropylamine** can be achieved through a two-step process involving the cyanoethylation of ethanol followed by hydrogenation. A patent for this process outlines the following workflow.[\[10\]](#)



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Caption: Synthesis workflow for **3-Ethoxypropylamine**.

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